

An In-depth Technical Guide to the Solubility of 2,4-Dihydroxycinnamic Acid

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Compound of Interest

Compound Name: 2,4-Dihydroxycinnamic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the solubility of **2,4-Dihydroxycinnamic acid**, also known as Umbelllic acid. Recognizing the current scarcity of specific quantitative solubility data for this compound in publicly accessible literature, this document focuses on providing a framework for understanding its solubility characteristics. It includes a comparative analysis with its well-studied isomer, caffeic acid (3,4-Dihydroxycinnamic acid), detailed experimental protocols for solubility determination, and a discussion of its physicochemical properties. This guide is intended to be a valuable resource for researchers and professionals in drug development and other scientific fields who are working with or investigating **2,4-Dihydroxycinnamic acid**.

Introduction

2,4-Dihydroxycinnamic acid (Umbelllic acid) is a hydroxycinnamic acid and an isomer of the more commonly studied caffeic acid. As a phenolic compound, it is of interest for its potential biological activities and as a precursor in the biosynthesis of other compounds, such as umbelliferone.^[1] Understanding the solubility of **2,4-Dihydroxycinnamic acid** in various solvents is a critical prerequisite for its extraction, purification, formulation, and application in both research and industrial settings.

This guide aims to collate the available information on the solubility of **2,4-Dihydroxycinnamic acid**. However, a comprehensive search of scientific databases and literature reveals a significant lack of quantitative solubility data for this specific isomer. Therefore, this document will:

- Present the known physicochemical properties of **2,4-Dihydroxycinnamic acid**.
- Provide a detailed overview of established experimental protocols for determining solubility.
- Offer a comparative look at the solubility of its isomer, caffeic acid, to provide a contextual understanding.
- Illustrate a relevant biochemical pathway involving **2,4-Dihydroxycinnamic acid**.

Physicochemical Properties of 2,4-Dihydroxycinnamic Acid

A summary of the key physicochemical properties of **2,4-Dihydroxycinnamic acid** is presented in the table below.

Property	Value	Source
Chemical Name	(2E)-3-(2,4-dihydroxyphenyl)prop-2-enoic acid	[1]
Common Name	Umbellic acid, 2,4-Dihydroxycinnamic acid	[1]
CAS Number	614-86-8 (non-specific), 99699-42-0 (E-isomer)	[1]
Molecular Formula	C ₉ H ₈ O ₄	
Molecular Weight	180.16 g/mol	
Melting Point	202 °C (decomposition)	
Appearance	Solid	
XLogP3-AA (logP)	1.2	[2]
Hydrogen Bond Donor Count	3	[2]
Hydrogen Bond Acceptor Count	4	[2]

Solubility of 2,4-Dihydroxycinnamic Acid: Data and Comparison

Quantitative Solubility Data for 2,4-Dihydroxycinnamic Acid

As of the date of this publication, specific quantitative solubility data for **2,4-Dihydroxycinnamic acid** in various solvents (e.g., g/100g of solvent) is not readily available in peer-reviewed journals or major chemical databases. This scarcity of data highlights an area for future research to fully characterize this compound for its potential applications.

Comparative Solubility Data of Caffeic Acid (3,4-Dihydroxycinnamic Acid)

Due to the lack of data for **2,4-Dihydroxycinnamic acid**, the solubility of its isomer, caffeic acid, is presented here for comparative purposes. It is crucial to note that while these compounds are isomers, their solubility profiles may differ significantly due to differences in their molecular structure and intermolecular interactions.

The following table summarizes the reported solubility of caffeic acid in several common solvents.

Solvent	Solubility (approximate)	Source
Water (cold)	Sparingly soluble	[3]
Water (hot)	Freely soluble	[3]
Phosphate-Buffered Saline (PBS, pH 7.2)	~0.5 mg/mL	[4]
Ethanol	~25 mg/mL	[4]
Dimethyl Sulfoxide (DMSO)	~5 mg/mL	[4]
Dimethylformamide (DMF)	~5 mg/mL	[4]

Disclaimer: This data is for caffeic acid (3,4-Dihydroxycinnamic acid) and should not be used as a direct substitute for the solubility of **2,4-Dihydroxycinnamic acid**. Experimental determination of the solubility of **2,4-Dihydroxycinnamic acid** is strongly recommended.

Experimental Protocols for Solubility Determination

For researchers aiming to determine the solubility of **2,4-Dihydroxycinnamic acid**, the following established methodologies are recommended.

Isothermal Shake-Flask Method

The isothermal shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a solid in a liquid.

Methodology:

- Preparation of a Saturated Solution:

- An excess amount of **2,4-Dihydroxycinnamic acid** is added to a known volume or mass of the selected solvent in a sealed container (e.g., a flask or vial).
- The container is placed in a constant-temperature shaker or water bath and agitated for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached. The temperature should be carefully controlled and monitored.

• Phase Separation:

- Once equilibrium is established, the undissolved solid is separated from the saturated solution. This is typically achieved by centrifugation followed by filtration through a fine-pore filter (e.g., 0.45 μm) to remove any suspended particles.

• Quantification of the Dissolved Solute:

- The concentration of **2,4-Dihydroxycinnamic acid** in the clear, saturated filtrate is then determined using a suitable analytical technique. Common methods include:
 - Gravimetric Analysis: A known volume or mass of the saturated solution is evaporated to dryness, and the mass of the remaining solute is measured.
 - UV-Vis Spectrophotometry: The absorbance of the saturated solution (appropriately diluted) is measured at the wavelength of maximum absorbance (λ_{max}) for **2,4-Dihydroxycinnamic acid**. The concentration is then calculated using a pre-established calibration curve.
 - High-Performance Liquid Chromatography (HPLC): A highly sensitive and specific method for quantifying the concentration of the solute in the saturated solution.

The following diagram illustrates the general workflow for the isothermal shake-flask method.



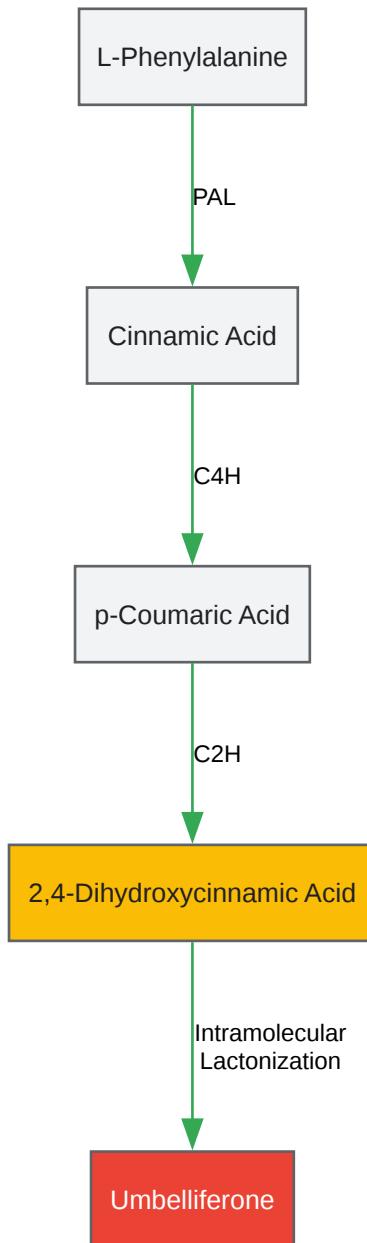
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Isothermal Shake-Flask Method Workflow

Relevant Biochemical Pathway

2,4-Dihydroxycinnamic acid is an intermediate in the biosynthesis of umbelliferone, a natural product with various biological activities.^[1] Understanding this pathway can provide context for the compound's role in biological systems.

The following diagram illustrates the key steps in the umbelliferone biosynthesis pathway.



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Umbelliferone Biosynthesis Pathway

Conclusion

While **2,4-Dihydroxycinnamic acid** is a compound of scientific interest, there is a notable gap in the literature regarding its quantitative solubility in common solvents. This guide has provided the known physicochemical properties and outlined standard experimental protocols that can be employed to systematically determine its solubility. The comparative data for its isomer, caffeic acid, offers a preliminary reference point, though with the strong caution that these values are not directly transferable. The elucidation of the solubility profile of **2,4-Dihydroxycinnamic acid** through further experimental work is essential for advancing its study and potential applications in drug development and other fields.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for rigorous experimental validation. All laboratory work should be conducted in accordance with established safety protocols.

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